

Application Notes and Protocols for In Vivo Studies of NPC-17731

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Compound of Interest

Compound Name: Npc 17731

Cat. No.: B1679997

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Introduction

NPC-17731 is a potent and selective antagonist of the bradykinin B2 receptor.[1][2] Its chemical designation is D-Arg0[Hyp3, D-HypE(trans-propyl)7, Oic8]BK.[1] In vivo studies have demonstrated its efficacy in mitigating bradykinin-induced and antigen-induced airway responses, suggesting its potential therapeutic utility in inflammatory airway conditions such as asthma.[1] These application notes provide a summary of the key in vivo findings and detailed protocols for researchers and drug development professionals investigating the effects of NPC-17731.

Data Presentation: In Vivo Efficacy of NPC-17731

The following tables summarize the quantitative data from in vivo studies in guinea pigs, demonstrating the inhibitory effects of NPC-17731 on various physiological parameters.

Table 1: Inhibitory Effects of NPC-17731 on Bradykinin-Induced Bronchoconstriction

Parameter	50% Inhibitory Dose (ID50)	Route of Administration
Lung Resistance (RL)	1.3 µg/kg	Intravenous (i.v.)
Dynamic Compliance (Cdyn)	2.8 µg/kg	Intravenous (i.v.)

Data from studies on intravenously applied bradykinin-induced bronchoconstriction in guinea pigs.[1]

Table 2: Inhibitory Effects of NPC-17731 on Bradykinin-Induced Microvascular Leakage

Parameter	50% Inhibitory Dose (ID50)	Route of Administration
Microvascular Leakage	4.2 µg/kg	Intravenous (i.v.)

Data from studies on bradykinin-induced microvascular leakage in guinea pigs.[1]

Table 3: Effects of NPC-17731 on Antigen-Induced Airway Responses in Sensitized Guinea Pigs

Parameter	Dose of NPC-17731	Effect	Route of Administration
Airway Microvascular Leakage	100 µg/kg	Significant Reduction (P < 0.05)	Intravenous (i.v.)
Decrease in Dynamic Compliance (Cdyn)	100 µg/kg	Significant Reduction (P < 0.05)	Intravenous (i.v.)
Increase in Lung Resistance (RL)	100 µg/kg	No significant influence	Intravenous (i.v.)
Airway Hyperresponsiveness	100 µg/kg	Inhibited	Intravenous (i.v.)
Eosinophils in Bronchoalveolar Lavage (BAL) Fluid	100 µg/kg	Inhibited	Intravenous (i.v.)

Data from studies on ovalbumin-sensitized guinea pigs challenged with the antigen.[1]

Experimental Protocols

The following are detailed methodologies for key in vivo experiments to evaluate the efficacy of NPC-17731.

Protocol 1: Evaluation of NPC-17731 on Bradykinin-Induced Bronchoconstriction

Objective: To determine the dose-dependent inhibitory effect of NPC-17731 on bronchoconstriction induced by intravenous administration of bradykinin.

Animal Model: Male Hartley guinea pigs.

Materials:

- NPC-17731
- Bradykinin (BK)
- Anesthetic (e.g., pentobarbital sodium)
- Saline solution
- Mechanical ventilator
- Pressure transducer and data acquisition system to measure lung resistance (RL) and dynamic compliance (Cdyn)

Procedure:

- Anesthetize the guinea pigs and cannulate the trachea for mechanical ventilation.
- Cannulate the jugular vein for intravenous administration of compounds.
- Monitor and record baseline lung resistance (RL) and dynamic compliance (Cdyn).
- Administer NPC-17731 intravenously at various doses (e.g., 0.3-30 $\mu\text{g/kg}$).^[1]
- After a short pre-treatment period, induce bronchoconstriction by intravenous injection of a standard dose of bradykinin.
- Continuously measure RL and Cdyn for a set period (e.g., 15 minutes) following bradykinin administration.^[1]

- Calculate the percentage inhibition of the bradykinin-induced changes in RL and Cdyn for each dose of NPC-17731.
- Determine the 50% inhibitory dose (ID50) for both parameters.

Protocol 2: Assessment of NPC-17731 on Bradykinin-Induced Microvascular Leakage

Objective: To quantify the inhibitory effect of NPC-17731 on bradykinin-induced plasma extravasation in the airways.

Animal Model: Male Hartley guinea pigs.

Materials:

- NPC-17731
- Bradykinin (BK)
- Evans blue dye
- Anesthetic
- Saline solution
- Formamide
- Spectrophotometer

Procedure:

- Anesthetize the guinea pigs.
- Administer NPC-17731 intravenously at various doses (e.g., 1-10 µg/kg).^[1]
- After the pre-treatment period, inject Evans blue dye intravenously.
- Induce microvascular leakage by intravenous administration of bradykinin.

- After a set time (e.g., 10 minutes), perfuse the systemic circulation with saline to remove intravascular dye.^[1]
- Dissect the trachea and lungs.
- Extract the extravasated Evans blue dye from the tissues using formamide.
- Measure the absorbance of the formamide extract using a spectrophotometer.
- Quantify the amount of extravasated dye and calculate the percentage inhibition for each dose of NPC-17731 to determine the ID50.

Protocol 3: Investigation of NPC-17731 on Antigen-Induced Airway Responses

Objective: To evaluate the effect of NPC-17731 on early and late phase asthmatic responses in a guinea pig model of allergic asthma.

Animal Model: Actively sensitized male Hartley guinea pigs.

Sensitization Procedure:

- Sensitize guinea pigs by exposing them to an aerosol of ovalbumin (OA) on two separate occasions.^[1]

Experimental Procedure:

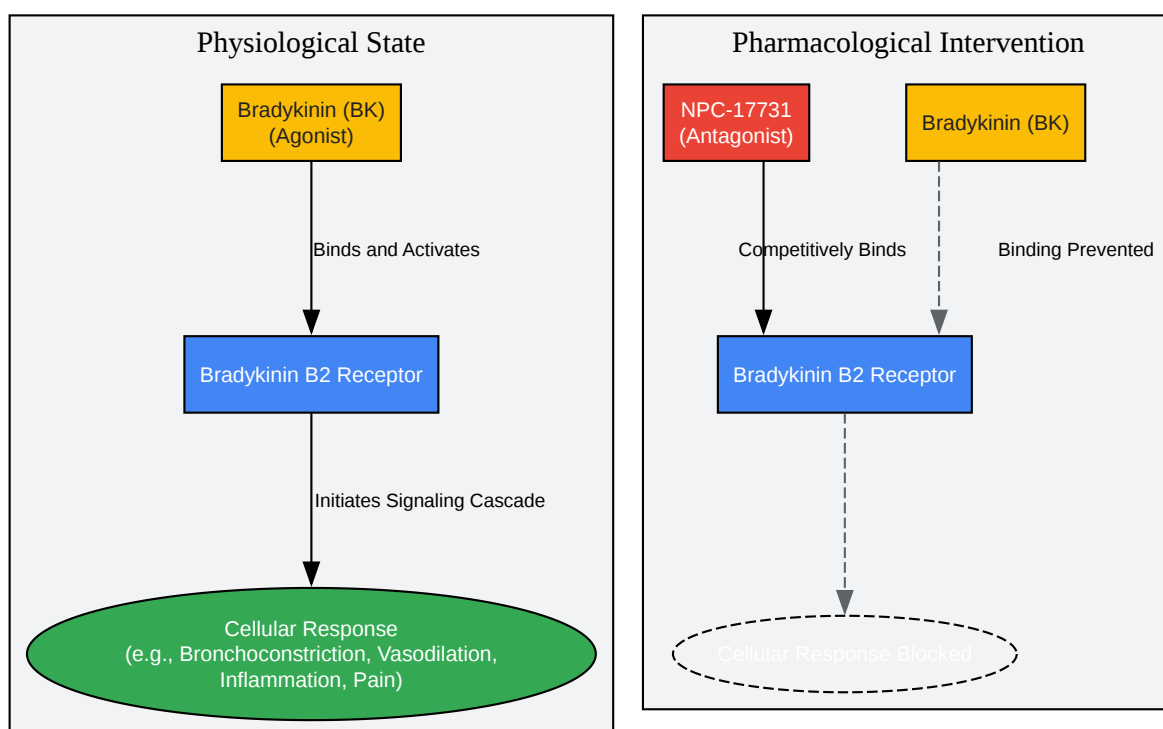
- Anesthetize the sensitized guinea pigs and prepare them for measurement of airway mechanics as described in Protocol 1.
- Administer NPC-17731 intravenously at a specific dose (e.g., 100 µg/kg).^[1]
- Challenge the animals with an inhaled aerosol of ovalbumin.
- Acute Bronchoconstriction: Measure the increase in lung resistance (RL) and decrease in dynamic compliance (Cdyn) for 15 minutes post-challenge.^[1]

- Airway Vascular Leakage: In a separate group of animals, measure Evans blue dye extravasation at 10 minutes post-challenge as described in Protocol 2.[1]
- Airway Hyperresponsiveness and Inflammation (Late Phase): At 18-24 hours post-antigen challenge, perform the following:[1]
 - Assess airway hyperresponsiveness to acetylcholine.
 - Perform bronchoalveolar lavage (BAL) to collect fluid for the analysis of inflammatory cells, such as eosinophils.

Visualizations

Signaling Pathway and Mechanism of Action

The following diagram illustrates the mechanism of action of NPC-17731 as a bradykinin B2 receptor antagonist.

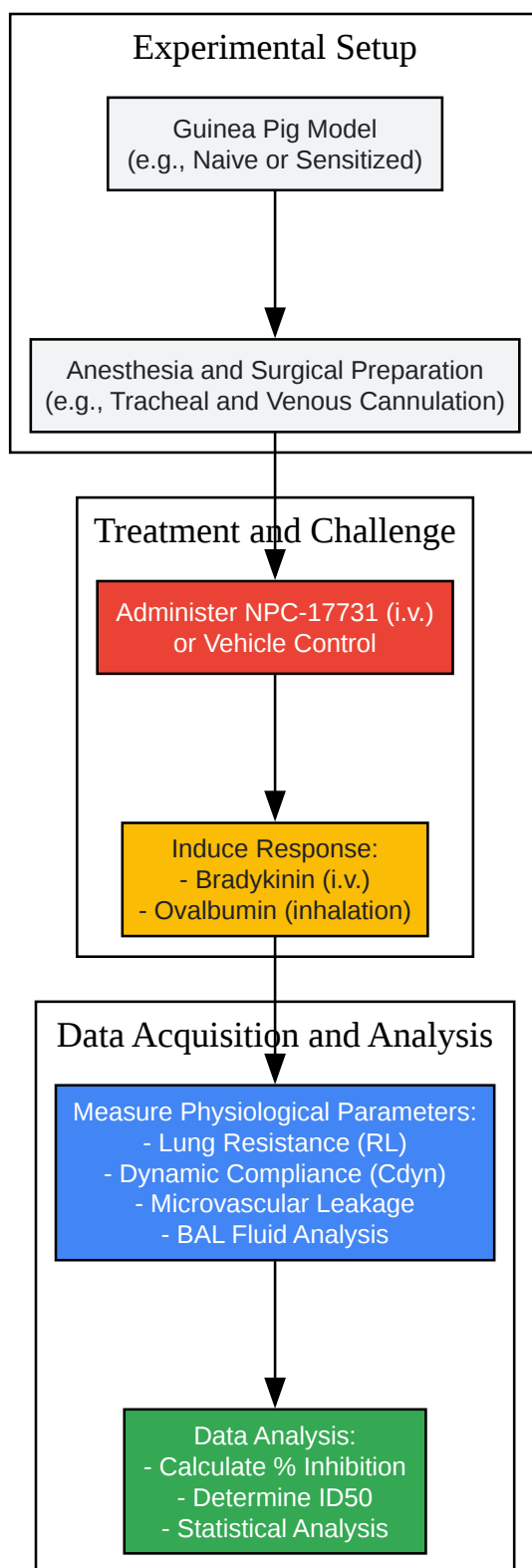


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Caption: Mechanism of action of NPC-17731 as a competitive antagonist at the bradykinin B2 receptor.

Experimental Workflow

The following diagram outlines the general experimental workflow for evaluating the in vivo effects of NPC-17731.



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Caption: General experimental workflow for in vivo studies of NPC-17731.

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References

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